

Essential Safety and Logistical Information for Handling 3-Ethyl-2-pentanol

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Compound of Interest

Compound Name: 3-Ethyl-2-pentanol

Cat. No.: B1594631

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **3-Ethyl-2-pentanol**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Physical and Chemical Properties

Property	Value
Molecular Formula	C7H16O
Molecular Weight	116.20 g/mol [1]
Appearance	Colorless liquid[2]
Boiling Point	149 - 152.74 °C[1][3]
Flash Point	51.60 °C (125.00 °F) (estimated)[1]
Vapor Pressure	1.282 mmHg @ 25 °C (estimated)[1]
Solubility in Water	4725 mg/L @ 25 °C (estimated)[1]

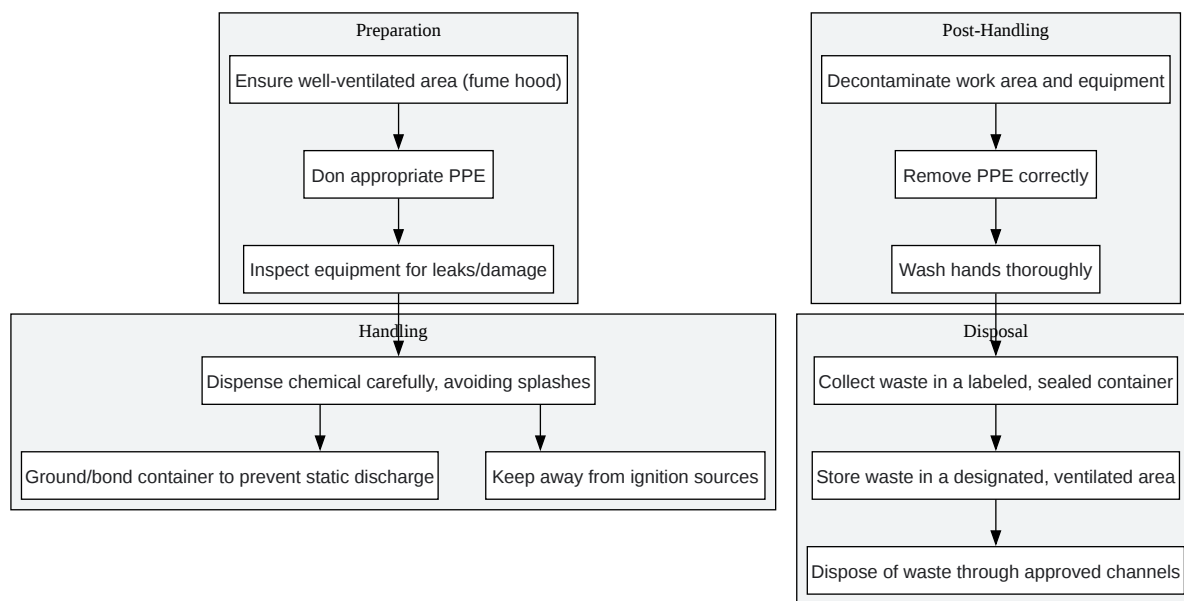
Hazard Identification and Personal Protective Equipment (PPE)

3-Ethyl-2-pentanol is a flammable liquid and vapor that can cause skin and serious eye irritation, as well as respiratory irritation.[4][5] Proper PPE is crucial to minimize exposure and ensure safety.

Hazard	Required PPE	Recommended Material/Type
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	ANSI Z87.1-compliant.
Skin Protection	Chemical-resistant gloves and a lab coat or protective suit.	Gloves: Butyl rubber, Neoprene, or Viton are generally recommended for alcohols.[6] Nitrile gloves may be suitable for splash protection but should be changed immediately upon contact.[7] Always check manufacturer-specific glove compatibility charts.
Respiratory Protection	Required if working in poorly ventilated areas or when vapor concentrations are high.	A NIOSH-approved air-purifying respirator with organic vapor cartridges.[8][9] For unknown or high concentrations, a self-contained breathing apparatus (SCBA) is necessary.[10]

Operational Plan for Safe Handling

Adherence to a strict operational workflow is critical for safety. This involves preparation, use, and post-use procedures.



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Caption: Workflow for Safe Handling of **3-Ethyl-2-pentanol**.

Disposal Plan

Proper disposal of **3-Ethyl-2-pentanol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Collect waste **3-Ethyl-2-pentanol** in a dedicated, properly labeled, and sealed container. The container must be compatible with the chemical.
- Do not mix with other waste streams unless compatibility is confirmed.

Storage of Chemical Waste:

- Store waste containers in a designated, well-ventilated, and cool area, away from ignition sources and incompatible materials.[4][5]
- Ensure the storage area has secondary containment to manage potential leaks.

Disposal Procedure:

- **3-Ethyl-2-pentanol** is considered hazardous waste and must be disposed of through an approved hazardous waste disposal facility.[11]
- Do not pour down the drain or dispose of in regular trash.[4]
- Contaminated materials such as gloves, absorbent pads, and empty containers should also be treated as hazardous waste. Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[12]
- Follow all local, state, and federal regulations for hazardous waste disposal.

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